

# Acid Green 50: A Comparative Performance Guide for Cell-Based Assays

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## Compound of Interest

Compound Name: Acid green 50

Cat. No.: B041107

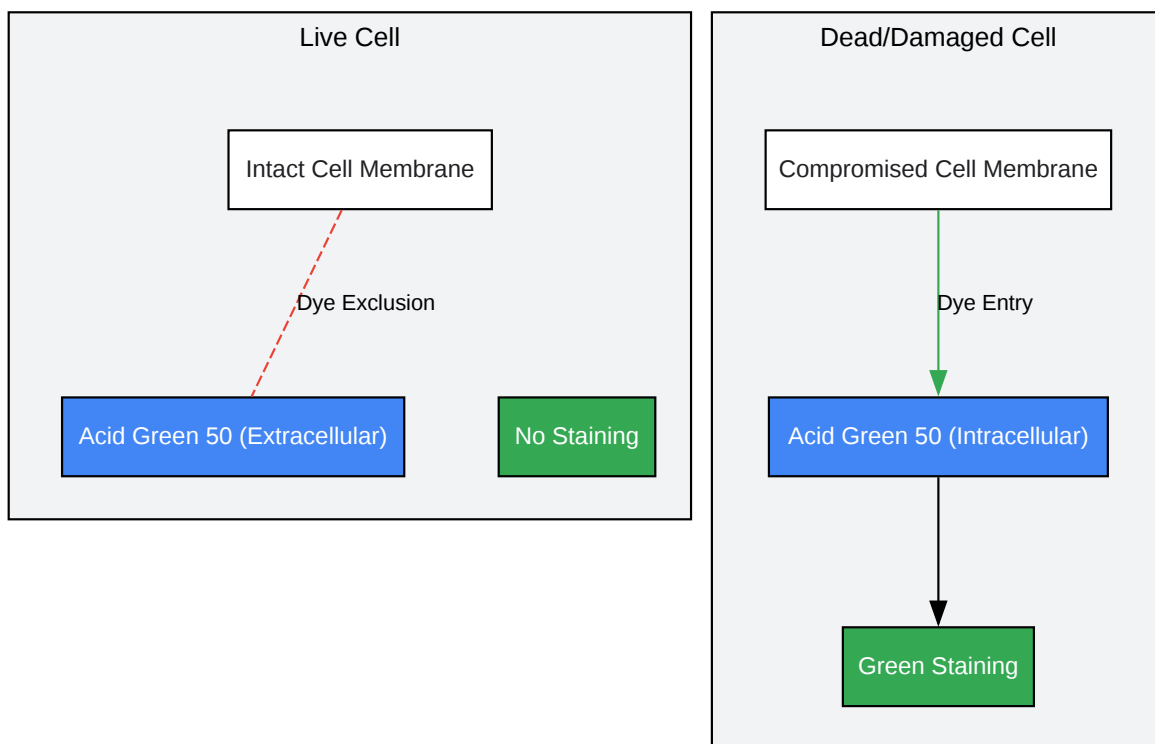
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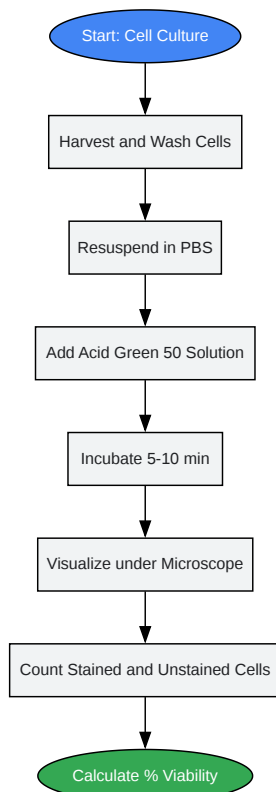
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **Acid Green 50's** performance as a viability dye in different cell types. While its primary application is in ophthalmology, this document explores its potential use in broader cell-based assays and benchmarks its performance against commonly used alternatives, supported by available experimental data.

## Mechanism of Action

**Acid Green 50**, also known as Lissamine Green, is a vital dye that functions as an indicator of cell membrane integrity. Its staining mechanism is predicated on its inability to cross the intact plasma membrane of live, healthy cells. However, in cells with compromised membrane integrity—a hallmark of cell death or injury—the dye can enter and stain intracellular components, rendering the cell visibly green. This selective permeability forms the basis of its use as a viability marker.





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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)